

2-Phenylisonicotinonitrile: A Scaffold of Latent Biological Potential

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Compound of Interest

Compound Name: **2-Phenylisonicotinonitrile**

Cat. No.: **B1349397**

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The **2-phenylisonicotinonitrile** scaffold, characterized by a phenyl group attached to a pyridine ring bearing a nitrile moiety, represents a core structure with significant potential in medicinal chemistry. While direct and extensive biological evaluations of this specific scaffold are not widely available in publicly accessible literature, its structural similarity to other well-studied bioactive molecules suggests a range of potential therapeutic applications, including anticancer, antimicrobial, and enzyme inhibitory activities. This technical guide consolidates the available information on closely related structural analogs to provide a predictive overview of the biological activities, potential mechanisms of action, and relevant experimental methodologies associated with the **2-phenylisonicotinonitrile** core.

Overview of Biological Activities

Research into compounds structurally related to **2-phenylisonicotinonitrile** indicates a promising spectrum of biological activities. Derivatives of 2-phenylacrylonitrile and 2-oxonicotinonitrile, for instance, have demonstrated notable cytotoxic effects against various cancer cell lines and inhibitory activity against microbial growth[1][2][3]. These findings suggest that the **2-phenylisonicotinonitrile** scaffold could serve as a valuable starting point for the design and synthesis of novel therapeutic agents.

Key potential biological activities include:

- **Anticancer Properties:** Derivatives have shown the ability to induce cytotoxic effects in cancer cells, hinting at the potential for developing novel antineoplastic agents[1][4].
- **Antimicrobial Activity:** Several related compounds have exhibited promising results in inhibiting the growth of bacteria, indicating their potential as antimicrobial agents[1][2].
- **Enzyme Inhibition:** The structural features of this scaffold suggest it may act as an inhibitor for certain enzymes, contributing to its potential therapeutic effects[1].

Quantitative Biological Data of Structurally Related Scaffolds

Due to the limited availability of specific quantitative data for **2-phenylisonicotinonitrile** derivatives, this section presents data from closely related scaffolds, primarily 2-phenylacrylonitrile derivatives, to provide a comparative baseline for potential activity.

Table 1: Anticancer Activity of 2-Phenylacrylonitrile Derivatives[3][4][5]

Compound ID	Cancer Cell Line	IC50 (nM)
1g2a	HCT116 (Colon)	5.9
BEL-7402 (Liver)	7.8	
3j	Various	<100
5e	Various	<100
7e	Various	<100

Table 2: Antimicrobial Activity of 2-Oxonicotinonitrile Derivatives[2][6]

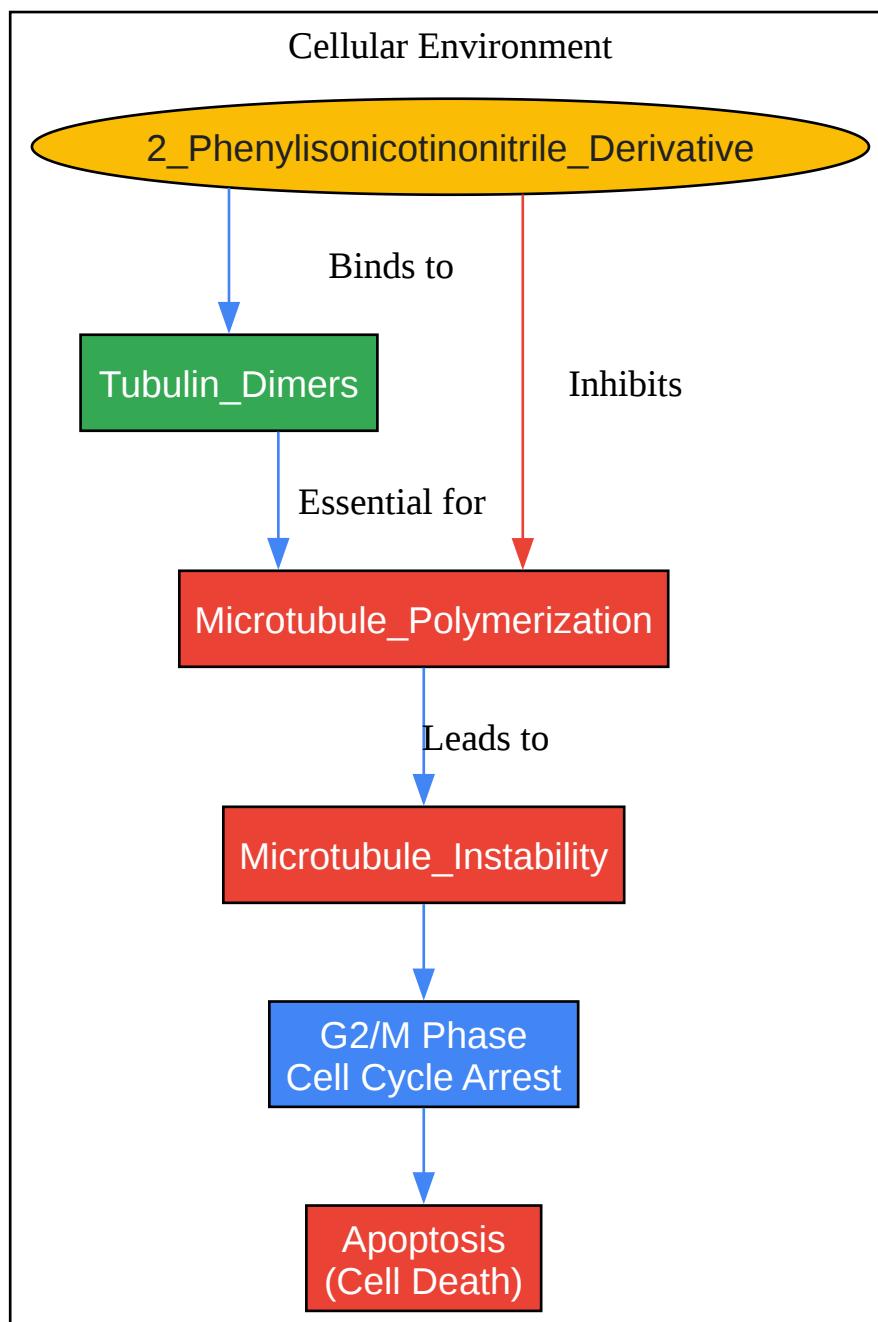
Compound ID	Microbial Strain	Zone of Inhibition (mm)
7b	Bacillus subtilis	23
3b	Escherichia coli	5
2b	Bacillus subtilis	Moderate Activity
7cAc	Bacillus subtilis	Moderate Activity

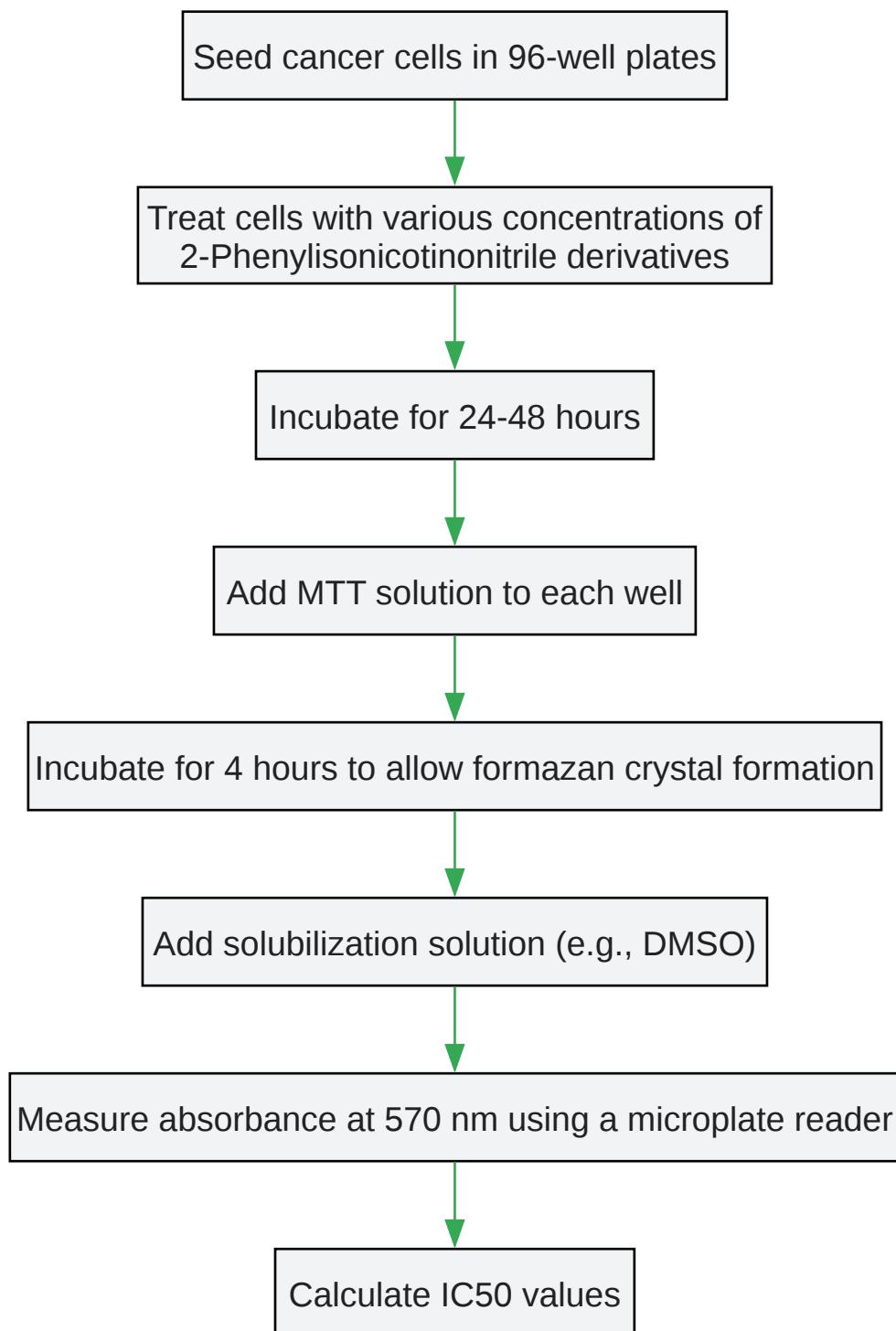
Potential Mechanisms of Action and Signaling Pathways

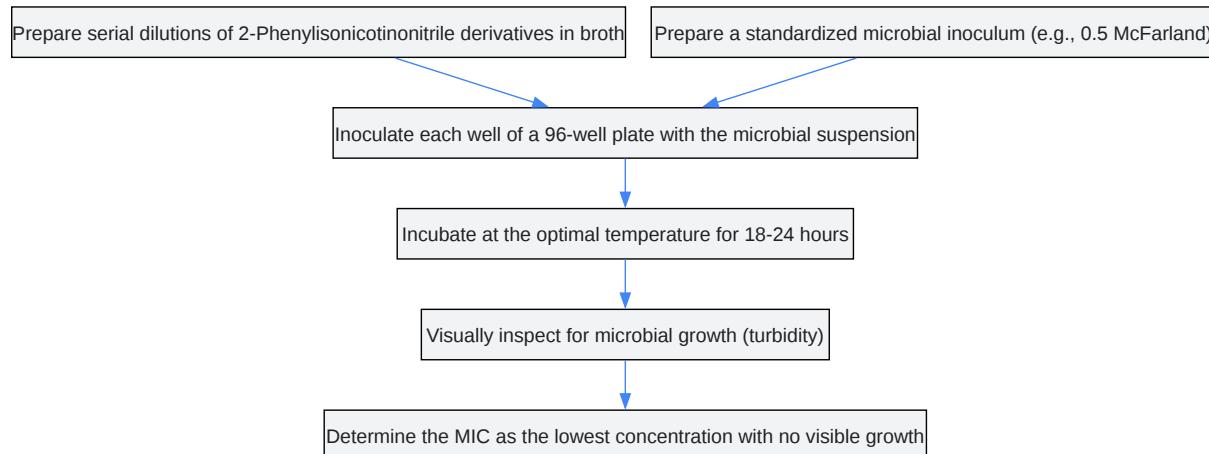
Based on studies of analogous compounds, a primary hypothesized mechanism of anticancer action for derivatives of the **2-phenylisonicotinonitrile** scaffold is the inhibition of tubulin polymerization. This disruption of microtubule dynamics leads to cell cycle arrest, typically in the G2/M phase, and subsequent apoptosis[3][4].

Proposed Anticancer Signaling Pathway: Tubulin Polymerization Inhibition

The following diagram illustrates the proposed mechanism of action for anticancer activity based on tubulin inhibition, a pathway identified for structurally similar 2-phenylacrylonitrile derivatives[3][4].







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